

# Application Notes and Protocols: Staining with Methyl Red Sodium Salt in Microscopy

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## Compound of Interest

Compound Name: Methyl Red sodium salt

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## Introduction

**Methyl Red sodium salt** is a versatile azo dye widely recognized for its properties as a pH indicator.<sup>[1]</sup> Its primary application in a laboratory setting is in microbiology, specifically for the Methyl Red (MR) test, which is instrumental in the differentiation of enteric bacteria based on their metabolic pathways for glucose fermentation.<sup>[1][2]</sup> While its use as a direct histological or cytological stain is not as extensively documented, it has been noted for its ability to stain acidic components of tissues.<sup>[1]</sup> This document provides detailed protocols for the principal application of **Methyl Red sodium salt** in microscopy-based assays.

## Principle of Methyl Red as a pH Indicator

**Methyl Red sodium salt** functions as a pH indicator with a distinct color transition. In acidic solutions with a pH at or below 4.4, it appears red.<sup>[1][2]</sup> Conversely, in solutions with a pH above 6.2, it turns yellow.<sup>[1][2]</sup> The intermediate pH range between 4.4 and 6.2 results in an orange color.<sup>[1][2]</sup> This color change is due to the alteration in the chemical structure of the dye molecule in response to varying hydrogen ion concentrations.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the preparation of Methyl Red indicator solution and its application in the microbiological Methyl Red (MR) test.

Table 1: Preparation of Methyl Red Indicator Solution

Parameter	Value	Reference
Methyl Red Sodium Salt	0.1 g	[3]
Ethyl Alcohol (95%)	300 ml	[3]
Distilled Water	to 500 ml	[3]
Final Concentration	0.02% (w/v)	[3]
Storage Temperature	4 to 8 °C	[3]
Shelf Life	1 year	[3]

Table 2: Methyl Red (MR) Test Parameters

Parameter	Value/Range	Reference
pH Indicator Range		
Red (Positive)	pH $\leq$ 4.4	[1][2]
Yellow (Negative)	pH $\geq$ 6.2	[1][2]
Orange (Inconclusive)	pH 4.4 - 6.2	[1][2]
Incubation		
Temperature	35-37 °C	[4]
Duration	48 hours (minimum)	[4][5]
Extended Duration	Up to 5 days	[3][4]
Reagent Addition		
Drops per 5 ml broth	5-6 drops	
Drops per 1 ml aliquot	1-2 drops	[4]

## Experimental Protocols

## Protocol 1: Preparation of Methyl Red Indicator Solution (0.02%)

This protocol details the preparation of a standard Methyl Red solution for use in the Methyl Red (MR) test.

Materials:

- **Methyl Red sodium salt**
- Ethyl Alcohol, 95%
- Distilled water
- 500 ml volumetric flask
- Magnetic stirrer and stir bar
- Weighing balance
- Brown storage bottle

Procedure:

- Weigh out 0.1 g of **Methyl Red sodium salt**.[\[3\]](#)
- In a 500 ml volumetric flask, dissolve the 0.1 g of **Methyl Red sodium salt** in 300 ml of 95% ethyl alcohol.[\[3\]](#) Use a magnetic stirrer to ensure it is completely dissolved.
- Once dissolved, add distilled water to bring the final volume up to 500 ml.[\[3\]](#)
- Transfer the solution to a brown bottle for storage to protect it from light.
- Store the solution at 4 to 8 °C. The solution is stable for up to one year.[\[3\]](#)

## Protocol 2: Microbiological Methyl Red (MR) Test

This test is a qualitative assay to determine the ability of a microorganism to produce and maintain stable acid end products from glucose fermentation.

#### Materials:

- Pure culture of the test organism (18-24 hours old)
- MR-VP broth
- Sterile test tubes
- Incubator (35-37 °C)
- Methyl Red indicator solution (prepared as in Protocol 1)
- Positive control (e.g., *Escherichia coli*)
- Negative control (e.g., *Enterobacter aerogenes*)

#### Procedure:

- Aseptically inoculate a tube of MR-VP broth with a light inoculum from a pure 18-24 hour culture of the test organism.
- Incubate the inoculated broth, along with positive and negative controls, at 35-37 °C for a minimum of 48 hours.<sup>[4][5]</sup> For some organisms, an extended incubation of up to 5 days may be necessary.<sup>[3][4]</sup>
- Following incubation, aseptically transfer approximately 1 ml of the broth to a clean, sterile test tube.
- Add 1-2 drops of the Methyl Red indicator solution to the 1 ml aliquot of incubated broth.<sup>[4]</sup>
- Observe for an immediate color change on the surface of the medium.<sup>[4]</sup>

#### Interpretation of Results:

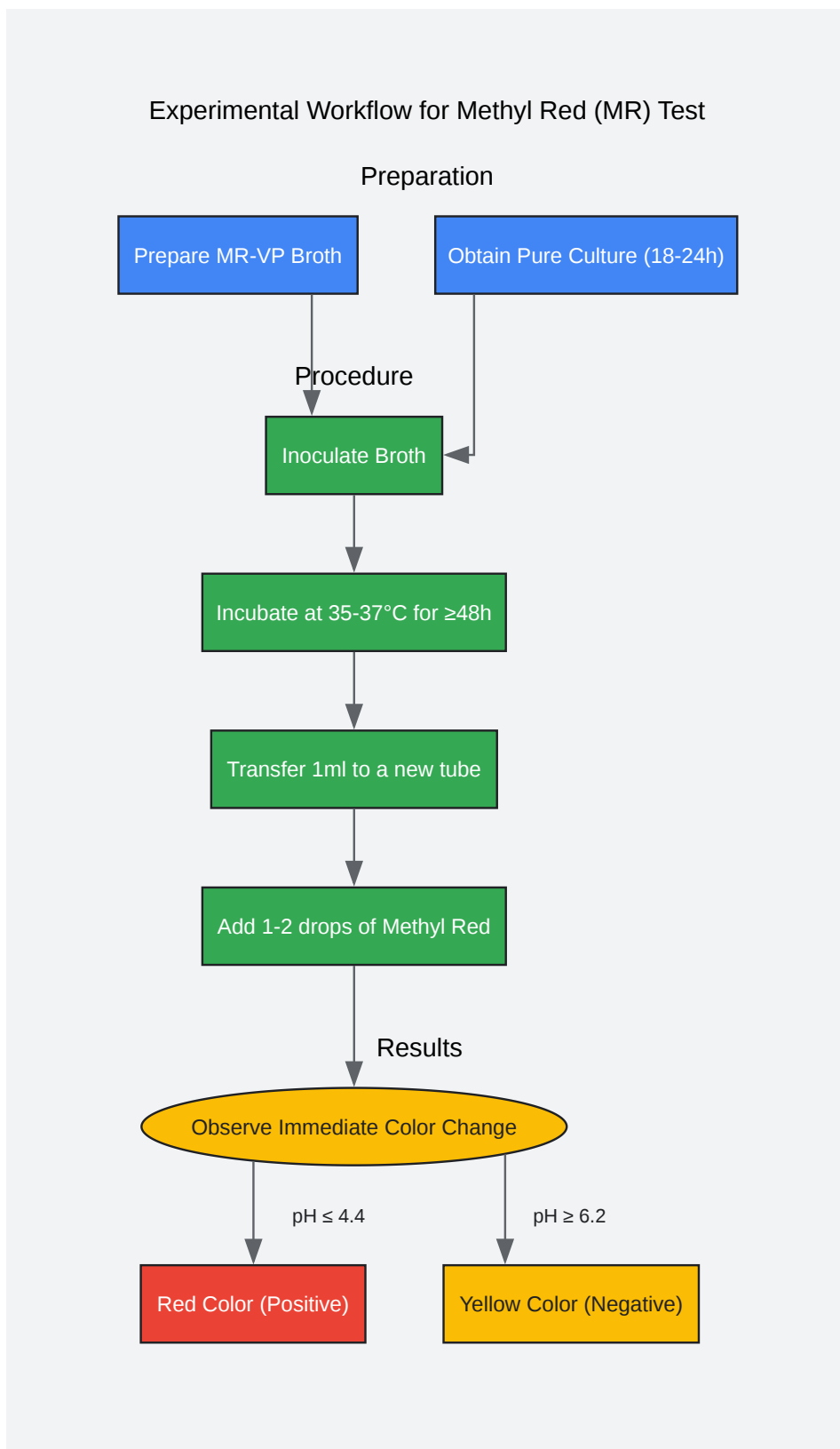
- Positive Result: A distinct and stable red color develops, indicating a pH at or below 4.4. This signifies the production of stable acidic end products.<sup>[1]</sup>

- **Negative Result:** The broth remains yellow, indicating a pH of 6.2 or above. This means that stable acids were not produced.<sup>[1]</sup>
- **Inconclusive Result:** An orange color indicates an intermediate pH. In this case, the remaining broth should be re-incubated for up to an additional 48-72 hours and the test repeated.

## Application in Histology

While detailed protocols are scarce, Methyl Red has been mentioned for its use in histopathology to demonstrate the acidic nature of tissues and the presence of organisms with acidic cell walls.<sup>[1]</sup> In this context, it would act as a histochemical stain, with the red color indicating areas of high acidity. Further research and optimization would be required to develop a standardized protocol for this application.

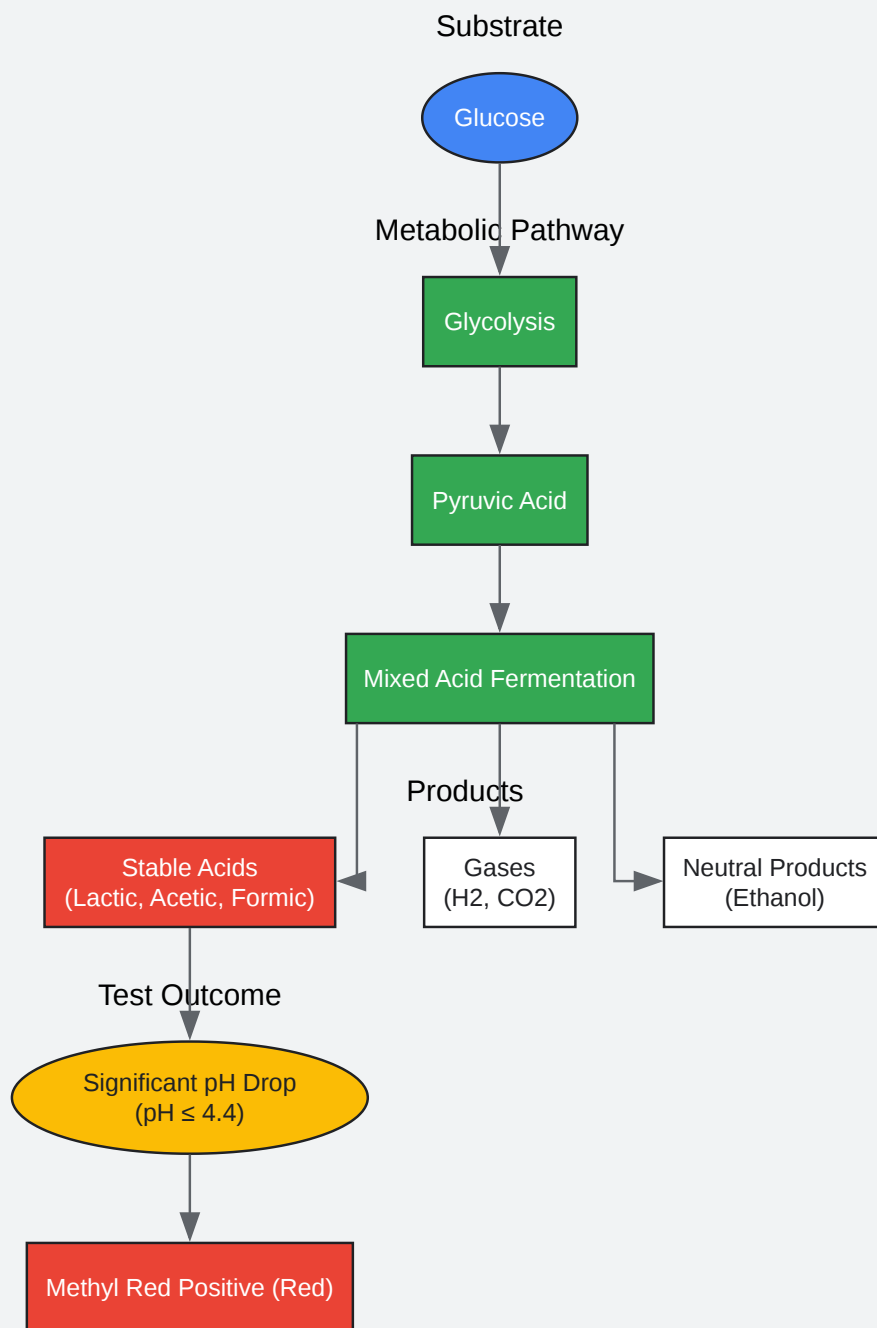
## Visualizations



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Caption: Workflow of the Microbiological Methyl Red Test.

## Principle of the Methyl Red Test: Mixed Acid Fermentation

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Caption: Biochemical basis of a positive Methyl Red test.

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